Technical Guide: Nomenclature and Structural Identity of 4-Amino-6-Chloronicotinamide

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Compound of Interest	
Compound Name:	*4-amino-6-chloropyridine-3-carboxamide*
CAS No.:	*1279815-28-9*
Cat. No.:	*B6232311*

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Introduction & Core Significance

4-Amino-6-chloronicotinamide is a functionalized pyridine building block primarily utilized in medicinal chemistry for the synthesis of kinase inhibitors, specifically targeting Axl and Mer receptor tyrosine kinases. Unlike its regioisomer 6-aminonicotinamide (6-AN), which is a potent neurotoxin and metabolic inhibitor, 4-amino-6-chloronicotinamide serves as a scaffold for constructing complex heterocyclic drugs.

Precise nomenclature is critical in this domain because the transposition of the amino and chloro substituents significantly alters the compound's biological activity and toxicity profile. This guide establishes the definitive identity and synthesis of the 4-amino-6-chloro isomer.

Chemical Identity & Nomenclature

The following table consolidates the verified identifiers for 4-amino-6-chloronicotinamide. Researchers should use the InChIKey for unambiguous database cross-referencing.

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Table 1: Chemical Identifiers

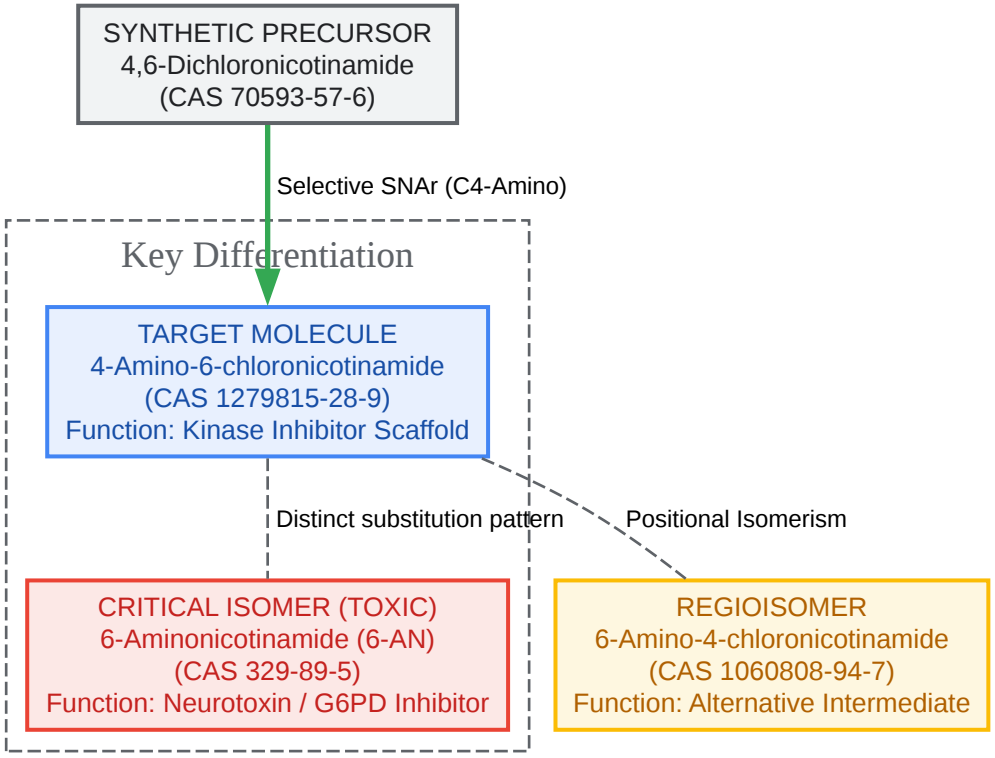
Identifier Type	Value / Description
Primary Name	4-Amino-6-chloronicotinamide
IUPAC Name	4-Amino-6-chloropyridine-3-carboxamide
CAS Registry Number	1279815-28-9
Molecular Formula	$C_6H_6ClN_3O$
Molecular Weight	171.58 g/mol
SMILES	NC1=C(C(N)=O)C=NC(Cl)=C1
InChIKey	LYCZIQFDLJZWEB-UHFFFAOYSA-N
Common Synonyms	4-Amino-6-chloro-3-pyridinecarboxamide; 6-Chloro-4-aminonicotinamide (ambiguous, avoid usage)

Structural Differentiation & Isomerism

Confusion between nicotinamide analogs is a common source of experimental error. The diagram below illustrates the structural differences between the target molecule and its critical isomers.

Figure 1: Structural Taxonomy of Chlorinated Nicotinamides

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Caption: Structural relationship between 4-amino-6-chloronicotinamide, its precursor, and the toxic isomer 6-aminonicotinamide.

Synthesis Protocol

The synthesis of 4-amino-6-chloronicotinamide relies on Nucleophilic Aromatic Substitution (SNAr). The 4-position of the pyridine ring is highly activated towards nucleophilic attack due to the electron-withdrawing nature of the para-nitrogen and the ortho-carboxamide group.

Mechanism

Starting from 4,6-dichloronicotinamide, treatment with ammonia results in the selective displacement of the chlorine atom at the 4-position. The 6-chloro substituent is less reactive under these conditions, allowing for high regioselectivity.

Protocol: Microwave-Assisted Amination

Reagents:

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- Substrate: 4,6-Dichloronicotinamide (CAS 70593-57-6)[1]
- Reagent: Ammonia (7M solution in Methanol)
- Solvent: 1,4-Dioxane

Step-by-Step Methodology:

- Preparation: In a microwave-safe reaction vessel, dissolve 1.0 equivalent (e.g., 191 mg, 1.0 mmol) of 4,6-dichloronicotinamide in 3.5 mL of 1,4-dioxane.
- Addition: Add 1.05 equivalents (0.15 mL) of 7M NH_3 in methanol.
- Reaction: Seal the vessel and heat under microwave irradiation at 130°C for 1 hour.
- Monitoring: Analyze an aliquot via LC-MS. The target mass is $[M+H]^+$ = 172.0.
  - Note: If starting material remains, add an additional 0.55 mL of 7M NH_3/MeOH and irradiate for a further 1 hour at 130°C.
- Workup: Concentrate the reaction mixture under reduced pressure to remove the solvent and excess ammonia.
- Purification: Purify the residue via flash column chromatography (Silica gel, EtOAc/Hexane gradient) or recrystallization from ethanol to yield 4-amino-6-chloronicotinamide as a white to pale yellow solid.

Table 2: Reaction Parameters

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Parameter	Condition	Rationale
Temperature	130°C	Required to overcome the activation energy for SNAr on the deactivated pyridine ring.
Solvent	Dioxane/MeOH	Dioxane provides solubility; MeOH delivers the nucleophile (NH_3).
Selectivity	C4 > C6	The C4 position is electronically favored for substitution due to para-resonance with the ring nitrogen.

References

- PubChem. (2025). 4-Amino-6-chloronicotinamide (Compound Summary). National Library of Medicine. Link
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Sources

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